

An In-depth Technical Guide to Tenoxicam-d4

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Compound of Interest

Compound Name: Tenoxicam-d4

CAS No.: 1329834-60-7

Cat. No.: B590001

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties and relevant experimental methodologies for **Tenoxicam-d4**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Tenoxicam. This document is intended to serve as a valuable resource for researchers and professionals engaged in drug development, pharmacology, and analytical chemistry.

Core Compound Data

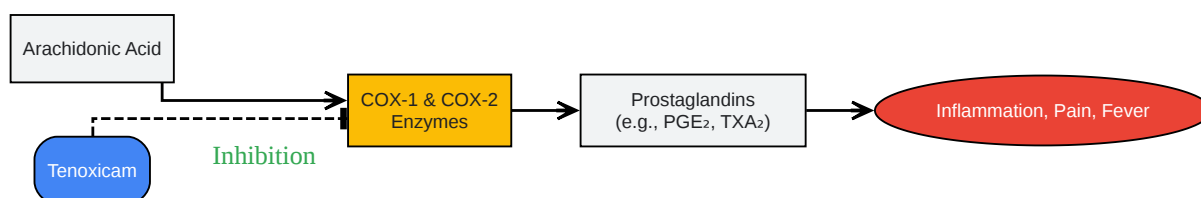
Tenoxicam-d4 is a labeled internal standard used in bioanalytical and pharmacokinetic studies of Tenoxicam. The incorporation of deuterium atoms provides a distinct mass signature for mass spectrometry-based detection, without significantly altering the chemical properties of the molecule.

Parameter	Value	Citations
Chemical Name	4-Hydroxy-2-methyl-N-2-(pyridinyl-d4)-2H-thieno[2,3-e]-1,2-thiazine-3-carboxamide 1,1-Dioxide	[1][2]
Molecular Formula	C ₁₃ H ₇ D ₄ N ₃ O ₄ S ₂	[1][2][3]
Molecular Weight	341.40 g/mol	[1][2][3]
CAS Number	1329834-60-7	[1]

Mechanism of Action: Inhibition of Prostaglandin Synthesis

Tenoxicam, the parent compound of **Tenoxicam-d4**, exerts its anti-inflammatory, analgesic, and antipyretic effects primarily through the non-selective inhibition of cyclooxygenase (COX) enzymes, specifically COX-1 and COX-2.[1][4][5] These enzymes are responsible for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.[1][5] By blocking the action of COX enzymes, Tenoxicam effectively reduces the production of these pro-inflammatory prostaglandins.[1]

Signaling Pathway of Tenoxicam's Action



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Caption: Mechanism of action of Tenoxicam via inhibition of COX enzymes.

Experimental Protocols

Quantification of Tenoxicam-d4 in Biological Samples via LC-MS/MS

This protocol outlines a general procedure for the quantification of Tenoxicam in biological matrices, using **Tenoxicam-d4** as an internal standard.

1. Sample Preparation (Protein Precipitation)

- To 100 µL of plasma or serum, add 200 µL of acetonitrile containing **Tenoxicam-d4** (internal standard) at a known concentration.
- Vortex the mixture for 1 minute to precipitate proteins.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.

2. Liquid Chromatography (LC) Conditions

- Column: A C18 reverse-phase column (e.g., 50 x 2.1 mm, 3.5 µm).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10 µL.

3. Mass Spectrometry (MS/MS) Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions:

- Tenoxicam: Monitor the transition of the precursor ion to a specific product ion.
- **Tenoxicam-d4**: Monitor the transition of the deuterated precursor ion to its corresponding product ion.
- Data Analysis: Quantify Tenoxicam concentration by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

In Vitro Cyclooxygenase (COX) Inhibition Assay

This protocol describes a whole blood assay to determine the inhibitory activity of a compound on COX-1 and COX-2.

1. COX-1 Inhibition Assay (Thromboxane B₂ Measurement)

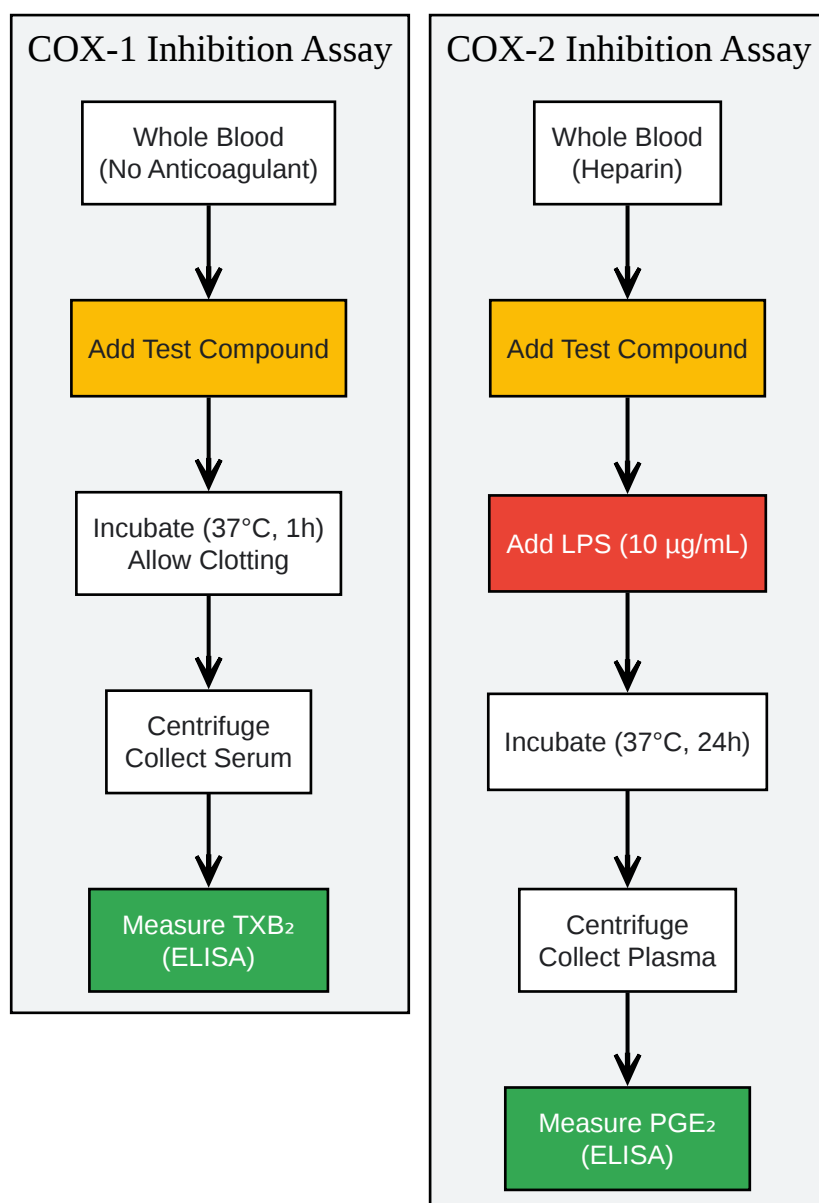
- Collect fresh human blood into tubes without anticoagulant.
- Immediately add the test compound (e.g., Tenoxicam) at various concentrations.
- Allow the blood to clot by incubating at 37°C for 1 hour.
- Centrifuge at 2,000 x g for 15 minutes to separate the serum.
- Collect the serum and measure the concentration of Thromboxane B₂ (TXB₂), a stable metabolite of the COX-1 product Thromboxane A₂, using a commercial ELISA kit.
- Calculate the percentage of COX-1 inhibition relative to a vehicle control.

2. COX-2 Inhibition Assay (Prostaglandin E₂ Measurement)

- Collect fresh human blood into tubes containing an anticoagulant (e.g., heparin).
- Add the test compound at various concentrations.
- Stimulate COX-2 expression and activity by adding lipopolysaccharide (LPS) to a final concentration of 10 µg/mL.
- Incubate the blood at 37°C for 24 hours.

- Centrifuge at 2,000 x g for 15 minutes to separate the plasma.
- Collect the plasma and measure the concentration of Prostaglandin E₂ (PGE₂) using a commercial ELISA kit.
- Calculate the percentage of COX-2 inhibition relative to a vehicle control.

Experimental Workflow for COX Inhibition Assay



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Caption: Workflow for in vitro COX-1 and COX-2 inhibition assays.

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